

Synthesis and chemical structure of Fentanyl citrate

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Compound of Interest

Compound Name: *Fentrifanil*
CAS No.: 62441-54-7
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An In-depth Technical Guide to the Synthesis and Chemical Structure of Fentanyl Citrate

Introduction

Fentanyl, a potent synthetic opioid analgesic, was first synthesized in 1960 by Dr. Paul Janssen of Janssen Pharmaceutica.[1][2] Classified as a phenylpiperidine derivative, it exhibits a potency 50 to 100 times that of morphine, establishing it as a cornerstone in modern medicine for anesthesia and the management of severe pain, particularly breakthrough cancer pain.[1][3][4] The compound is most commonly formulated as its citrate salt, N-(1-Phenethyl-4-piperidyl) propionanilide dihydrogen citrate, a form which enhances its solubility and stability for clinical applications.[5][6] This guide provides a comprehensive exploration of the chemical structure, analytical characterization, and established synthetic routes of Fentanyl citrate, intended for researchers and professionals in drug development and the chemical sciences.

Chemical Structure and Properties

The molecular architecture of fentanyl is pivotal to its potent pharmacological activity, primarily as a strong agonist of the μ -opioid receptors in the central nervous system.[1][7] The formation of the citrate salt is a critical step for its pharmaceutical formulation.

- IUPAC Name: 2-hydroxypropane-1,2,3-tricarboxylic acid;N-phenyl-N-[1-(2-phenylethyl)piperidin-4-yl]propanamide[5][8]
- CAS Number: 990-73-8[5][8]
- Molecular Formula: $C_{28}H_{36}N_2O_8$ (Citrate Salt)[5][8] | $C_{22}H_{28}N_2O$ (Fentanyl Base)[9]
- Molecular Weight: 528.6 g/mol (Citrate Salt)[5][8] | 336.5 g/mol (Fentanyl Base)[9]

The core structure consists of a 4-anilidopiperidine scaffold. The key functional groups contributing to its bioactivity include the N-phenethyl group on the piperidine ring, which significantly enhances potency, and the propanamide moiety on the aniline nitrogen, which is crucial for its agonist activity. The tertiary amine in the piperidine ring is basic and readily forms a salt with citric acid, an organic acid, resulting in fentanyl citrate.

Caption: 2D structures of Fentanyl and Citric Acid, illustrating salt formation.

Analytical Characterization

The definitive identification and characterization of fentanyl citrate rely on a combination of modern analytical techniques. Gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) are considered the gold standards for confirmation.[10]

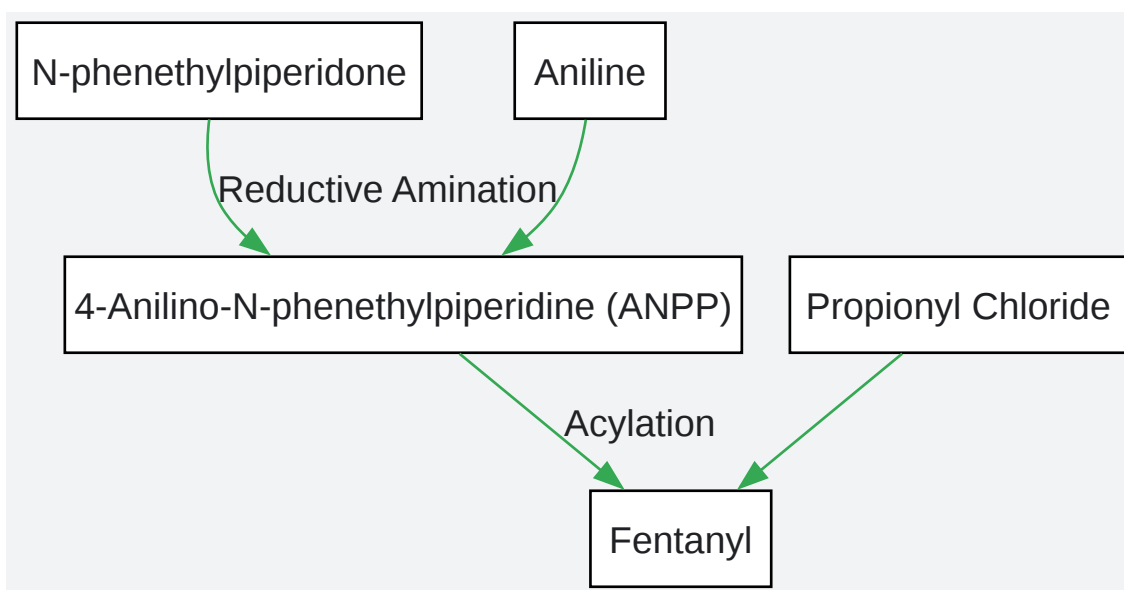
Analytical Technique	Key Observations and Data
^1H NMR (600 MHz, D_2O)	δ 7.51–7.46 (m, 3H), 7.35–7.32 (m, 2H), 7.28–7.27 (m, 1H), 7.25–7.23 (m, 2H), 7.22–7.20 (m, 1H), 4.77–4.61 (m, 1H), 3.60–3.57 (m, 2H), 3.30–3.27 (m, 2H), 3.11 (td, J = 12.6, 3.0, 2H), 2.98–2.96 (m, 2H), 2.94 (d, J = 15.6, 2H), 2.78 (d, J = 15.6, 2H), 2.09–2.08 (m, 2H), 1.97 (q, J = 7.2, 2H), 1.57 (qd, J = 13.2, 3.6, 2H), 0.89 (t, J = 7.2, 3H). [3] [11]
^{13}C NMR (150 MHz, D_2O)	δ 177.5, 177.0, 173.6, 137.2, 136.3, 129.8, 129.3, 129.1, 128.8, 127.4, 73.4, 57.6, 52.1, 50.0, 43.3, 29.9, 28.2, 27.5, 9.0. [3] [11]
High-Resolution Mass Spectrometry (HRMS-Cl)	m/z calculated for $\text{C}_{22}\text{H}_{29}\text{N}_2\text{O}$ $[\text{M}+\text{H}^+]$: 337.2274; found 337.2284. [3] [11]
Infrared (IR) Spectroscopy	Characteristic peaks corresponding to $\text{C}=\text{O}$ (amide) stretching, $\text{C}-\text{N}$ stretching, and aromatic $\text{C}-\text{H}$ bending. While useful, it may not be sufficient to discriminate between closely related analogues. [12]
Raman Spectroscopy	Provides a distinct spectral fingerprint, useful for rapid, non-destructive identification, even through packaging. [13]

Established Synthetic Pathways

Since its initial discovery, several synthetic routes to fentanyl have been developed. The two most prominent and historically significant are the Janssen method and the Siegfried method.[\[14\]](#)

The Janssen Synthesis (Original Route)

The original synthesis developed by Paul Janssen is a multi-step process that laid the groundwork for the production of fentanyl.[\[2\]](#)[\[11\]](#) This route is noted for its ingenuity in constructing the core 4-anilidopiperidine structure.



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Caption: The Janssen Synthesis Workflow.

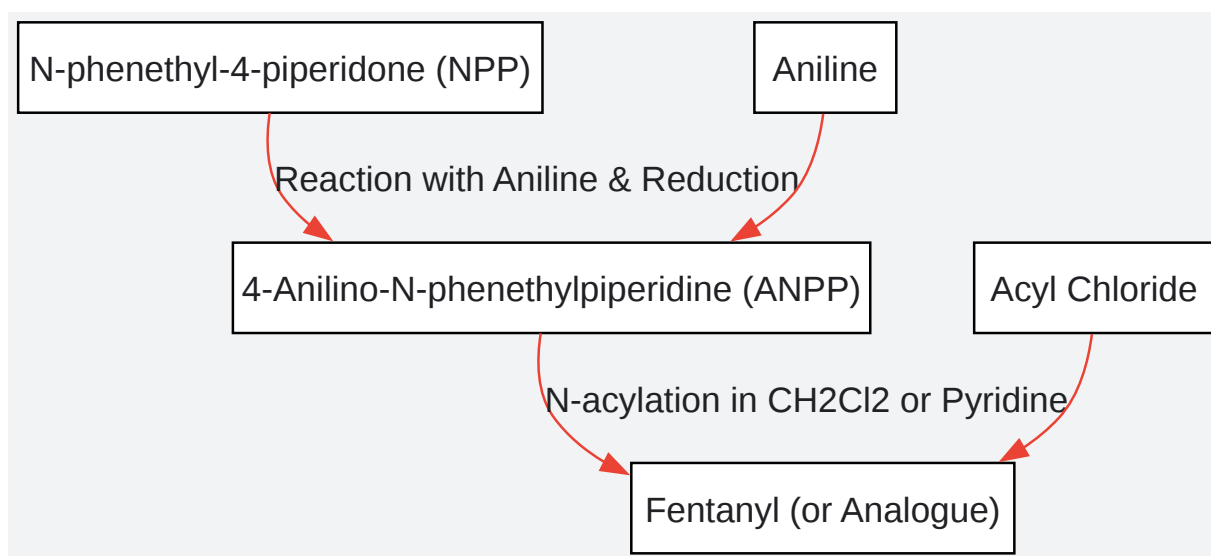
Experimental Protocol (Janssen Method):

- Step 1: Synthesis of 4-Anilino-N-phenethylpiperidine (ANPP):
 - N-phenethylpiperidone is reacted with aniline in a suitable solvent. This reaction forms an imine intermediate.
 - The intermediate is then reduced to the secondary amine, ANPP. Historically, reducing agents like lithium aluminum hydride (LAH) have been used.[4] Modern, optimized syntheses often employ catalytic hydrogenation or other selective reducing agents for improved safety and yield.
- Step 2: Acylation to Fentanyl:
 - The synthesized ANPP is dissolved in an appropriate solvent.
 - Propionyl chloride (or propionic anhydride) is added, often in the presence of a base to scavenge the HCl byproduct.[2]
 - The reaction mixture is stirred until completion, yielding fentanyl free base.

- Purification is typically achieved through extraction and crystallization.

The Siegfried Method

The Siegfried method is a widely recognized alternative synthetic strategy. It also utilizes 4-anilino-N-phenethylpiperidine (ANPP) as a key intermediate but may differ in the specific steps leading to its formation. The final acylation step is a defining feature of this route and is often employed for creating various fentanyl analogues.[14][15]



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Caption: The Siegfried Synthesis Workflow.

Experimental Protocol (Siegfried Method):

- Step 1: Synthesis of the Precursor ANPP: The Siegfried route involves the important intermediates N-phenethyl-4-piperidone (NPP) and 4-anilino-N-phenethylpiperidine (ANPP). [14]
- Step 2: Acylation:
 - The key intermediate, ANPP, is treated with an acyl chloride (e.g., propionyl chloride for fentanyl) in a solvent like pyridine or dichloromethane.[15]

- An improved version of this method involves reacting ANPP with two equivalents of acyl chloride in dichloromethane without a base. The hydrochloric acid generated is trapped by the tertiary amine of the piperidine ring, forming the hydrochloride salt directly.[\[15\]](#)
- After the reaction is complete, the mixture is concentrated, and the residue is washed with a solvent like diethyl ether to remove excess reagents, yielding the fentanyl hydrochloride salt with high purity (>95%).[\[15\]](#)

Formation of Fentanyl Citrate Salt

The conversion of the synthesized fentanyl free base into its citrate salt is a straightforward acid-base reaction performed to enhance the drug's stability and water solubility for pharmaceutical formulations.[\[3\]](#)

Experimental Protocol (Salt Formation):

- **Dissolution:** Fentanyl free base is dissolved in a suitable alcohol, such as methanol.[\[3\]](#)
- **Acidification:** An equimolar amount of citric acid, also dissolved in a minimal amount of solvent if necessary, is added to the fentanyl solution.[\[3\]](#)
- **Stirring:** The resulting clear solution is stirred at ambient temperature for a period, typically around two hours, to ensure complete salt formation.[\[3\]](#)
- **Isolation:** The solvent is removed under reduced pressure (in vacuo), often with gentle heating (e.g., 50°C).[\[3\]](#)
- **Final Product:** The resulting product, a glassy or white solid, is scraped and placed under a high vacuum overnight to remove any residual solvent, yielding pure Fentanyl citrate.[\[3\]](#)

Conclusion

Fentanyl citrate remains a compound of immense importance in the medical field, owing to its potent analgesic properties. Its chemical structure, centered on the 4-anilidopiperidine core, is finely tuned for high-affinity binding to μ -opioid receptors. The established synthetic pathways, primarily the Janssen and Siegfried methods, provide efficient and scalable routes to the core molecule. The final conversion to the citrate salt is a critical step that facilitates its use in clinical

settings. A thorough understanding of its synthesis, structure, and analytical profile is essential for professionals in pharmaceutical research, drug development, and forensic science.

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